

Olorofim geometric mean MIC different *Aspergillus* species complexes

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Compound Focus: Olorofim

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Olorofim MIC Values Across *Aspergillus* Species

The following table consolidates susceptibility data from multiple studies for easy comparison. The **Geometric Mean (GM) MIC**, **MIC50/MIC90** (MIC at which 50%/90% of isolates are inhibited), and **Wild-Type Upper Limit (WT-UL)** are key indicators of potency, with lower values indicating greater activity.

Aspergillus Species Complex	Geometric Mean MIC (mg/L)	MIC50 / MIC90 (mg/L)	Modal MIC (mg/L)	Wild-Type Upper Limit (mg/L)	Citations
<i>A. fumigatus</i> (including azole-resistant)	0.053 [1]	0.06 / 0.125 [1]	0.06 [1]	0.125 [1]	[1] [2]
<i>A. flavus</i>	0.029 [1]	0.03 / 0.06 [1]	0.03 [1] [2]	0.06 [1]	[1] [2]
<i>A. terreus</i>	Information not explicitly provided	0.008 / 0.016 [2]	0.008 [2]	0.016 [2]	[1] [2]

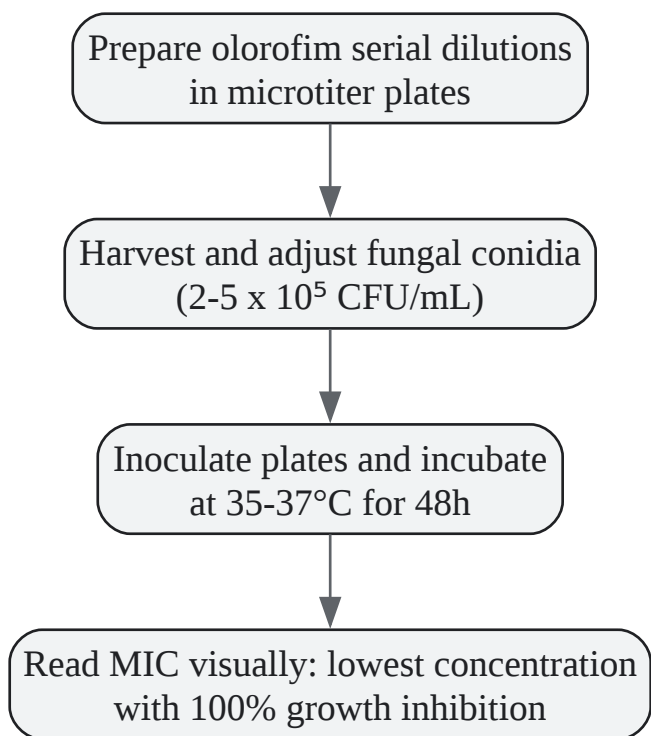
Aspergillus Species Complex	Geometric Mean MIC (mg/L)	MIC50 / MIC90 (mg/L)	Modal MIC (mg/L)	Wild-Type Upper Limit (mg/L)	Citations
<i>A. niger</i>	Information not explicitly provided	0.03 / 0.06 [2]	0.03 [2]	0.06 [2]	[1] [2]
<i>A. nidulans</i>	Information not explicitly provided	Information not explicitly provided	0.06 [1]	0.25 [1]	[1]
Cryptic Species (e.g., <i>A. lentulus</i>)	0.015 - 0.017 (GM) [3]	Information not explicitly provided	Information not explicitly provided	Information not explicitly provided	[3]

Key Experimental Methodologies

The susceptibility data in the table above were generated using standardized and validated protocols.

- **Reference Method:** Most studies used the **EUCAST E.Def 9.3.1 or E.Def 9.4** standard for broth microdilution for filamentous fungi [1] [4] [2].
- **Inoculum Preparation:** Fungal spores (conidia) are harvested and adjusted to a final concentration of $2-5 \times 10^5$ CFU/mL in the test wells [4] [5].
- **Incubation Conditions:** Inoculated microdilution plates are incubated at **35–37°C for 48 hours** [4] [5].
- **Endpoint Determination:** The MIC (Minimum Inhibitory Concentration) is predominantly determined by **visual inspection** and is defined as the lowest drug concentration that produces **100% inhibition of fungal growth** compared to a drug-free control [4] [6] [7].

The workflow below illustrates the key steps of the EUCAST methodology used in these studies:



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Research Insights on Olorofim's Anti-Aspergillus Activity

- **Activity at Sub-MIC Levels:** Research using high-throughput microscopy reveals that **olorofim** exhibits significant growth-inhibitory effects at concentrations **more than 100,000-fold below its standard MIC**, indicating potent early-stage activity against *A. fumigatus*, *A. flavus*, and *A. niger* [5].
- **Robustness of Susceptibility Testing:** Studies have found that **olorofim** susceptibility testing is robust, with high inter-reader agreement and limited technical variability across different plate preparation methods and drug lots when using visual MIC reading [1] [7].
- **Resistance Profile:** While intrinsic resistance is rare, **olorofim**-resistant mutants with elevated MICs (>8 mg/L) can be selected in laboratory settings, often linked to specific mutations (e.g., G119) in the *pyrE* gene encoding the target enzyme DHODH [4].

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